

9-Benzyl-9-azabicyclo[3.3.1]nonan-3-one CAS number

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Compound of Interest

Compound Name:	9-Benzyl-9-azabicyclo[3.3.1]nonan-3-one
Cat. No.:	B112329

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An In-depth Technical Guide to **9-Benzyl-9-azabicyclo[3.3.1]nonan-3-one**

CAS Number: 2291-58-9

This technical guide provides a comprehensive overview of **9-Benzyl-9-azabicyclo[3.3.1]nonan-3-one**, a key intermediate in pharmaceutical and chemical research. The document is intended for researchers, scientists, and professionals in drug development, offering detailed information on its properties, synthesis, and applications.

Physicochemical Properties

9-Benzyl-9-azabicyclo[3.3.1]nonan-3-one is a bicyclic tertiary amine with a rigid structure that is foundational in the synthesis of various biologically active compounds.^[1] Its key properties are summarized in the table below.

Property	Value	Source
CAS Number	2291-58-9	[2] [3] [4] [5] [6]
Molecular Formula	C ₁₅ H ₁₉ NO	[1] [2] [3] [4] [6] [7]
Molecular Weight	229.32 g/mol	[1] [2] [4] [7]
IUPAC Name	9-benzyl-9-azabicyclo[3.3.1]nonan-3-one	[4]
Synonyms	N-Benzyl-9-azabicyclo[3.3.1]nonan-3-one Benzyl-9-azabicyclo[3.3.1]nonan-3-one Benzyl-9-azabicyclo[3.3.1]nonan-3-one Benzyl-9-azabicyclo[3.3.1]nonan-3-one	[2] [4] [6]
Physical Form	Pale orange to yellow or brown to beige solid	[6] [8]
Purity	≥97%	[9]
Storage	Sealed in a dry place at room temperature. [1] Light sensitive. [9]	
SMILES	C1CC2CC(=O)CC(C1)N2CC3 =CC=CC=C3	[1] [4]
InChIKey	BVEFCNSLJKPSEA- UHFFFAOYSA-N	[4]

Experimental Protocols

Synthesis of 9-Benzyl-9-azabicyclo[3.3.1]nonan-3-one

A common synthetic route involves a multicomponent reaction.[\[10\]](#)

Reactants:

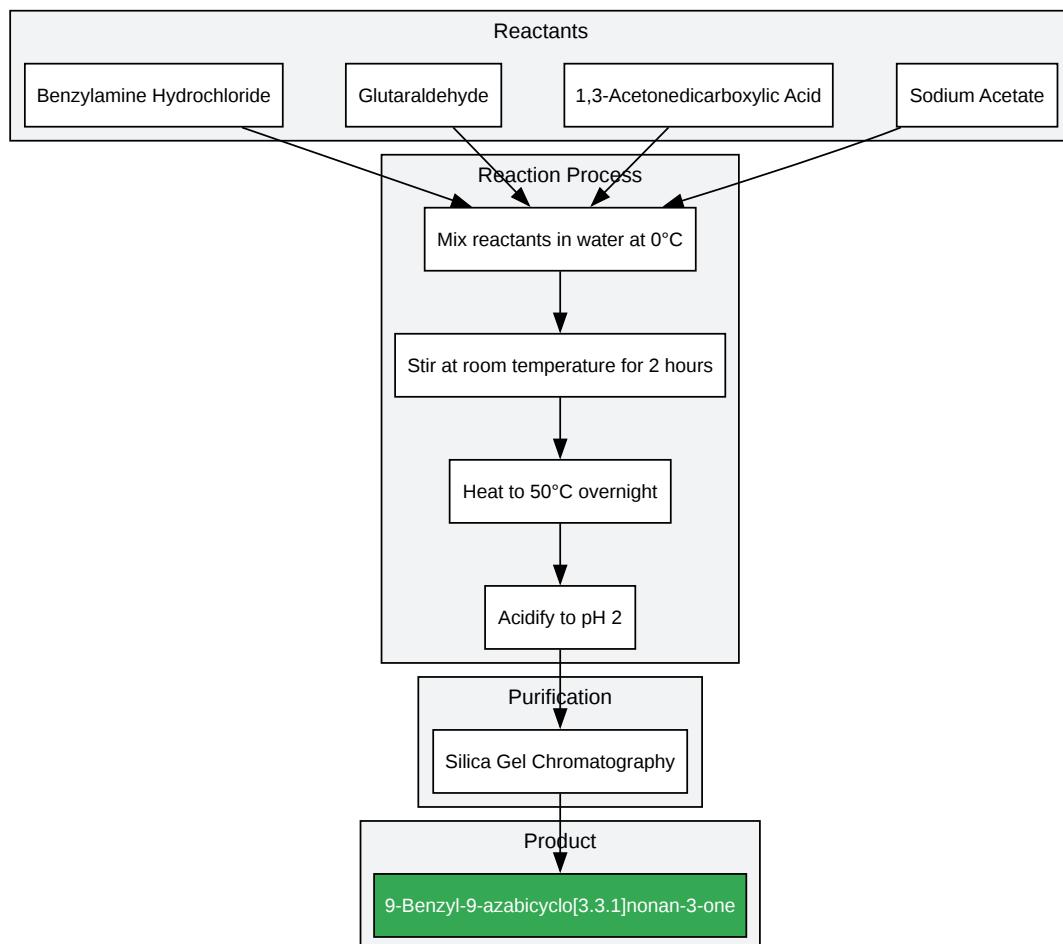
- Benzylamine hydrochloride
- Glutaraldehyde

- 1,3-Acetonedicarboxylic acid
- Sodium acetate (NaOAc)

Procedure:

- Benzylamine hydrochloride and glutaraldehyde are added to a flask containing water.
- The resulting solution is cooled to 0 °C in an ice bath.
- 1,3-Acetonedicarboxylic acid and a 10% aqueous solution of sodium acetate are then added.
- The ice bath is removed, and the reaction mixture is stirred at room temperature for 2 hours.
- A reflux condenser is attached, and the mixture is heated to 50 °C and left overnight.
- After cooling, the solution is acidified to pH 2.
- Purification is carried out by chromatography on silica gel.[8]

Synthesis of 9-Benzyl-9-azabicyclo[3.3.1]nonan-3-one

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Caption: Synthetic workflow for **9-Benzyl-9-azabicyclo[3.3.1]nonan-3-one**.

Reduction to endo-9-Benzyl-9-azabicyclo[3.3.1]nonan-3-ol

This compound is a precursor for various derivatives, and its ketone group is often reduced.[\[8\]](#) [\[11\]](#)

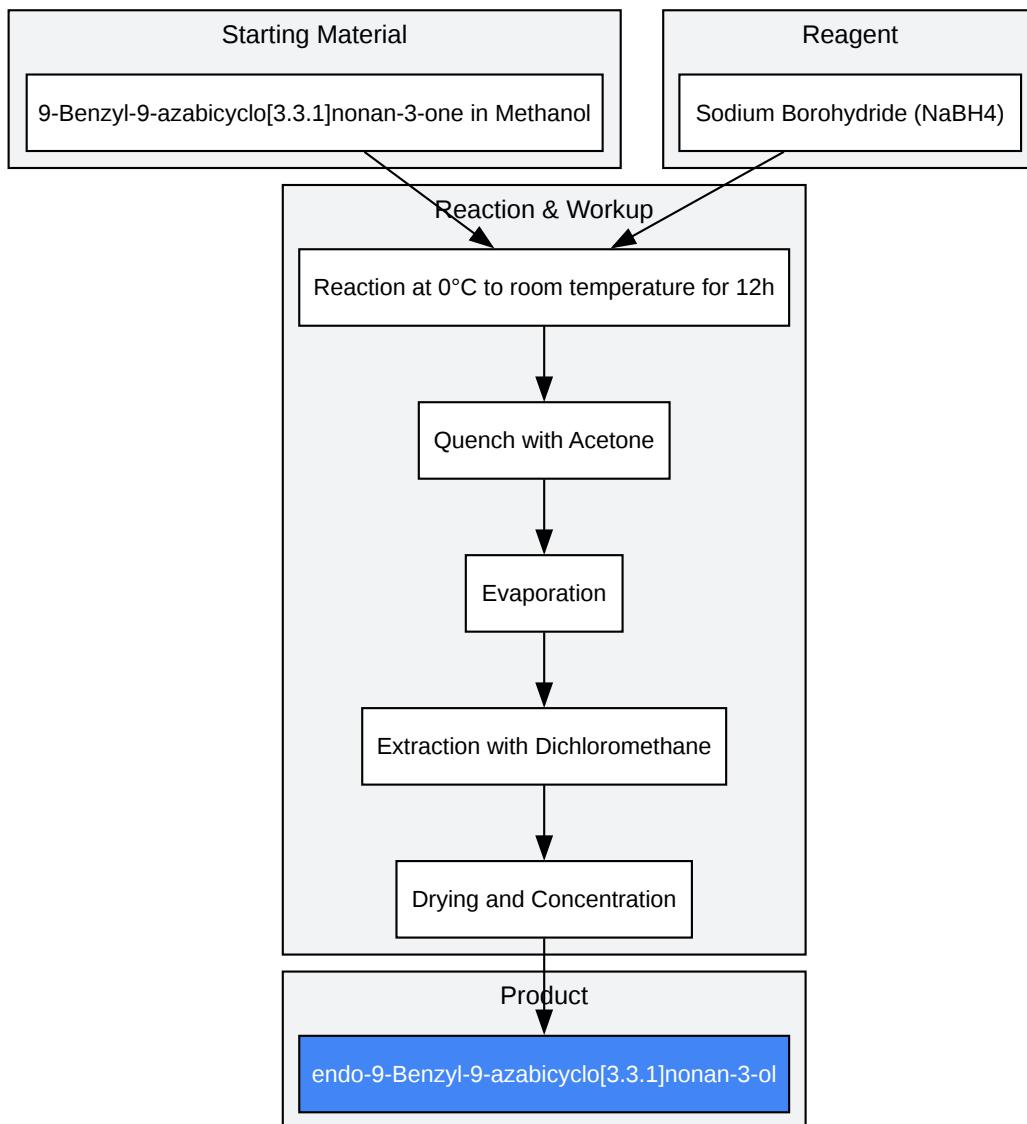
Reactants:

- **9-Benzyl-9-azabicyclo[3.3.1]nonan-3-one**
- Sodium borohydride (NaBH₄)
- Methanol

Procedure:

- A solution of **9-Benzyl-9-azabicyclo[3.3.1]nonan-3-one** in methanol is cooled to 0 °C under a nitrogen atmosphere.[\[8\]](#)
- Sodium borohydride is added portionwise over 30 minutes.[\[8\]](#)
- The reaction mixture is warmed to ambient temperature and stirring is continued for 12 hours.[\[8\]](#)
- The reaction is quenched with acetone, and the volatile components are evaporated in vacuo.[\[8\]](#)
- Water is added, and the product is extracted with dichloromethane.[\[8\]](#)
- The organic phase is dried and concentrated in vacuo to yield endo-9-benzyl-9-azabicyclo[3.3.1]nonan-3-ol.[\[8\]](#)

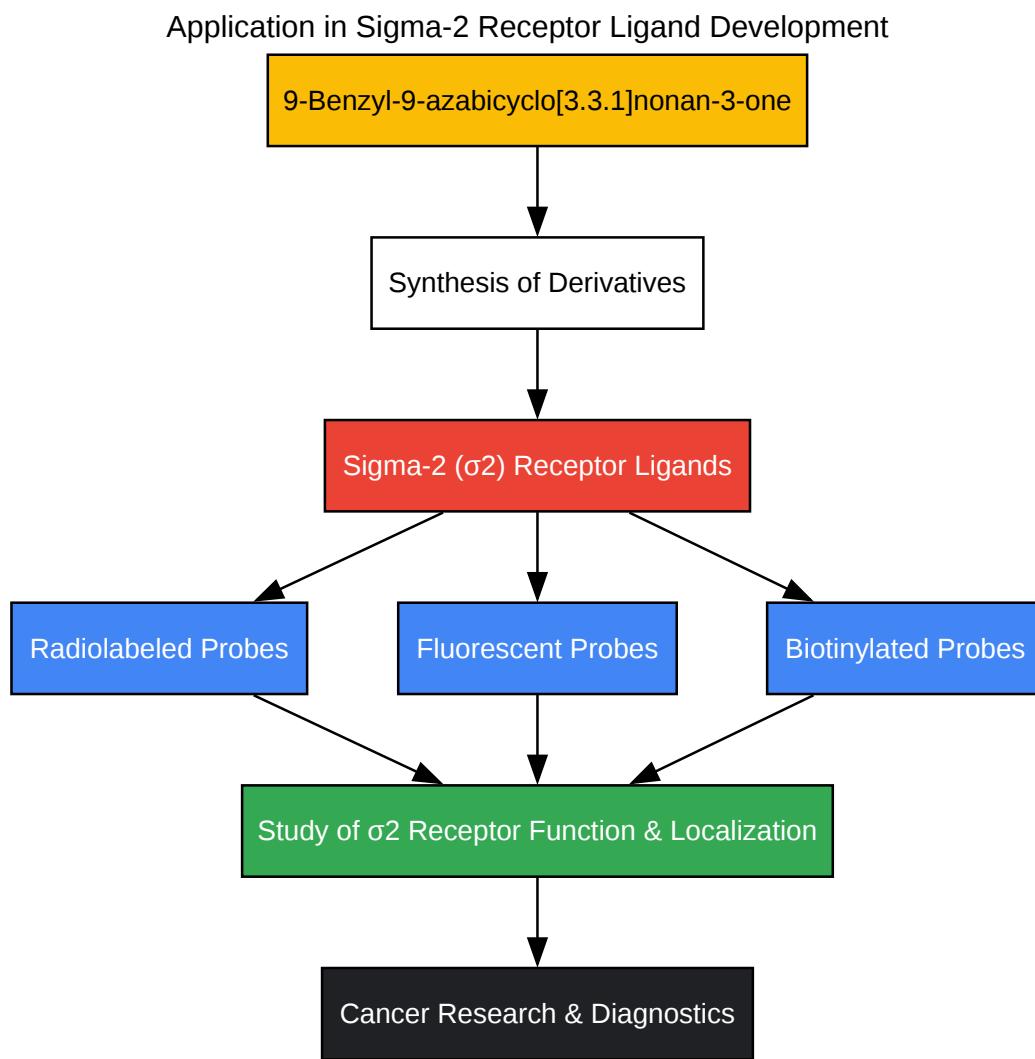
Reduction of 9-Benzyl-9-azabicyclo[3.3.1]nonan-3-one

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Caption: Workflow for the reduction to endo-9-benzyl-9-azabicyclo[3.3.1]nonan-3-ol.

Role in Drug Development

9-Benzyl-9-azabicyclo[3.3.1]nonan-3-one is a valuable scaffold for synthesizing ligands targeting the sigma-2 ($\sigma 2$) receptor.^[1] This receptor is overexpressed in proliferating tumor cells, making it a potential biomarker for cancer.^[1] Derivatives of this compound have been developed into various probes to investigate the function and localization of the $\sigma 2$ receptor.^[1]



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Caption: Logical flow from the core compound to its application in cancer research.

Conclusion

9-Benzyl-9-azabicyclo[3.3.1]nonan-3-one is a cornerstone molecule in medicinal chemistry, particularly for the development of neurological and oncological therapeutics. Its rigid bicyclic structure provides a robust platform for creating novel compounds with high binding affinity to biological targets. The detailed protocols and conceptual frameworks presented in this guide are intended to facilitate further research and application of this versatile compound.

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